

# 2,5-Bis(trifluoromethyl)bromobenzene molecular weight and formula

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## Compound of Interest

Compound Name: 2,5-Bis(trifluoromethyl)bromobenzene

Cat. No.: B1273128

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## An In-depth Technical Guide on 2,5-Bis(trifluoromethyl)bromobenzene

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical reagents is paramount. This document provides core information on **2,5-Bis(trifluoromethyl)bromobenzene**, a halogenated hydrocarbon used in various research applications.

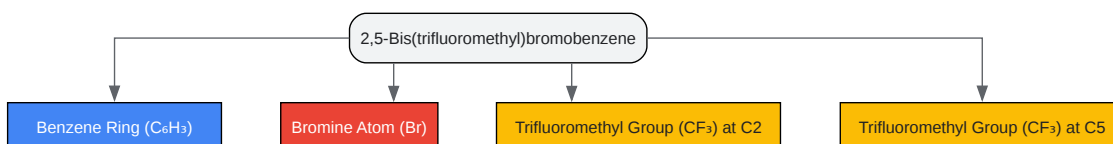
## Core Molecular Data

The fundamental quantitative data for **2,5-Bis(trifluoromethyl)bromobenzene** is summarized below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>3</sub> BrF <sub>6</sub>	[1][2]
Linear Formula	(CF <sub>3</sub> ) <sub>2</sub> C <sub>6</sub> H <sub>3</sub> Br	[3]
Molecular Weight	293.00 g/mol	[2][3]
CAS Number	7617-93-8	[1][2][3]

## Structural Composition

The structural arrangement of **2,5-Bis(trifluoromethyl)bromobenzene** is key to its reactivity and function. The molecule consists of a central benzene ring with three substituents: one bromine atom and two trifluoromethyl groups at positions 2 and 5.



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## References

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